

Formamidinium Acetate Additive Boosts Perovskite Solar Cell Performance and Stability

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Compound of Interest

Compound Name: *Formamidinium acetate*

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A comparative analysis of perovskite solar cells fabricated with and without formamidinium acetate (FAAc) reveals significant improvements in power conversion efficiency and operational stability. The inclusion of FAAc as an additive in the perovskite precursor solution leads to superior film quality, characterized by reduced defects and enhanced crystallinity, which translates into enhanced device performance.

The addition of formamidinium acetate (FAAc) has emerged as an important strategy in the development of high-performance and stable perovskite solar cells (PSCs). Researchers have demonstrated that incorporating small amounts of FAAc into the perovskite precursor solution can significantly enhance the power conversion efficiency (PCE) and longevity of these devices. This guide provides a comprehensive comparison of the performance of perovskite solar cells with and without FAAc, supported by experimental data and detailed fabrication protocols.

Performance Comparison

The use of FAAc as an additive has a demonstrably positive impact on the key performance metrics of perovskite solar cells. The table below summarizes the quantitative improvements observed in devices fabricated with FAAc compared to a control group without the additive.

Performance Metric	Without FAAC (Control)	With 5 mol% FAAC	Unit
Power Conversion Efficiency (PCE)	12.13	16.59	%
Open-Circuit Voltage (VOC)	0.91	0.94	V
Short-Circuit Current Density (JSC)	18.81	21.49	mA/cm2
Fill Factor (FF)	70	81	%

Data sourced from a study on inverted planar perovskite solar cells with PEDOT:PSS as the hole extraction layer.[\[1\]](#)

In a separate study focusing on tin-based perovskite solar cells, the champion device incorporating FAAC achieved a power conversion efficiency (PCE) of 9.96% and maintained 82% of its initial PCE after 1500 hours of light aging, highlighting the significant improvement in stability.[\[2\]](#) Another investigation demonstrated that PSCs based on FAAC-modified TiO₂ reached a PCE of 20.47%, a notable increase from the 18.30% efficiency of the pristine device.[\[3\]](#)

The Role of FAAC in Enhancing Perovskite Film Quality

The performance enhancements observed with the addition of FAAC are primarily attributed to its beneficial effects on the perovskite film's morphology and electronic properties. FAAC plays a dual role in regulating crystallization and passivating defects within the perovskite layer.[\[2\]](#)

The acetate anion (Ac⁻) is thought to modulate the crystallization process, leading to the formation of a more uniform and compact perovskite film with fewer pinholes and grain boundaries.[\[4\]](#)[\[5\]](#) This improved morphology facilitates more efficient charge transport and reduces non-radiative recombination.

Simultaneously, the formamidinium cation (FA^+) can passivate defects at the grain boundaries and interfaces of the perovskite film.[3] This defect passivation reduces charge carrier trapping and recombination, leading to higher open-circuit voltage and fill factor.

Experimental Protocols

The following are detailed experimental protocols for the fabrication of perovskite solar cells, both with and without the FAAc additive. These protocols are based on established methodologies in the field and are provided for informational purposes.

Materials and Substrate Preparation

- Substrates: Fluorine-doped tin oxide (FTO) coated glass.
- Precursor Materials: Lead(II) iodide (PbI_2), Formamidinium iodide (FAI), Methylammonium bromide (MABr), Formamidinium acetate (FAAc), Cesium iodide (CsI).
- Solvents: N,N-Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO).
- Hole Transport Layer (HTL): Spiro-OMeTAD solution.
- Electron Transport Layer (ETL): SnO_2 nanoparticle solution.
- Metal Contact: Gold (Au).

Substrate Cleaning: The FTO substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with a nitrogen gun and treated with UV-ozone for 15 minutes before use.

Perovskite Precursor Solution Preparation

- Control (Without FAAc): A 1.5 M perovskite precursor solution is prepared by dissolving FAI (1.5 M), PbI_2 (1.55 M), MABr (0.2 M), and CsI (0.075 M) in a mixed solvent of DMF and DMSO (4:1 v/v). The solution is stirred overnight in a nitrogen-filled glovebox.
- With FAAc: A 1.5 M perovskite precursor solution is prepared by dissolving FAI (1.5 M), PbI_2 (1.55 M), MABr (0.2 M), CsI (0.075 M), and FAAc (5 mol% of the total A-site cations) in a

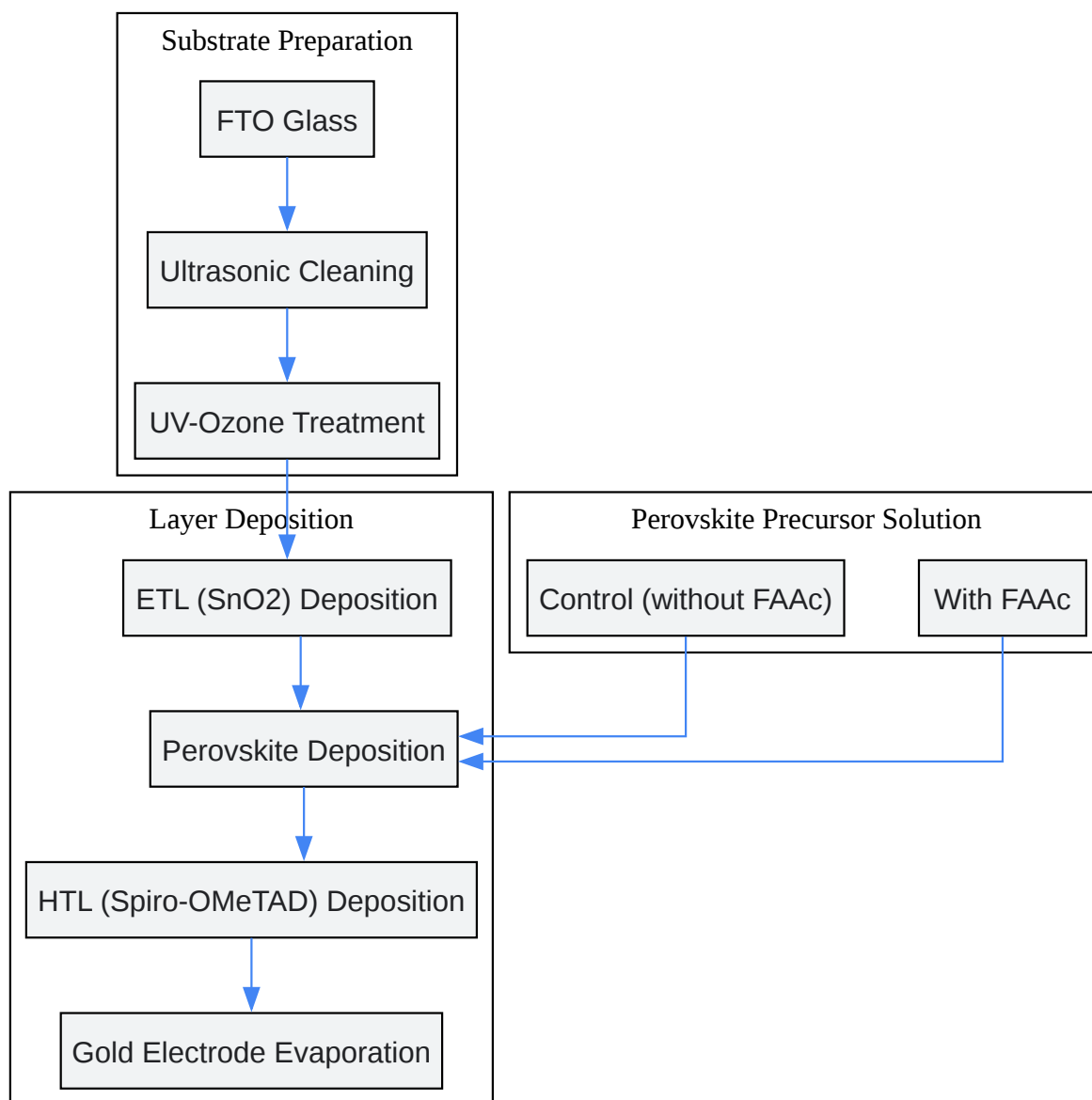
mixed solvent of DMF and DMSO (4:1 v/v). The solution is stirred overnight in a nitrogen-filled glovebox.

Device Fabrication

- **ETL Deposition:** The SnO₂ nanoparticle solution is spin-coated onto the cleaned FTO substrates at 3000 rpm for 30 seconds, followed by annealing at 150°C for 30 minutes.
- **Perovskite Layer Deposition:** The prepared perovskite precursor solution (with or without FAAc) is spin-coated onto the ETL-coated substrates in a two-step program: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds. During the second step, 100 µL of chlorobenzene is dispensed onto the spinning substrate as an anti-solvent. The films are then annealed at 150°C for 15 minutes.
- **HTL Deposition:** The Spiro-OMeTAD solution is spin-coated onto the perovskite layer at 4000 rpm for 30 seconds.
- **Metal Contact Deposition:** Finally, an 80 nm thick gold electrode is deposited by thermal evaporation through a shadow mask.

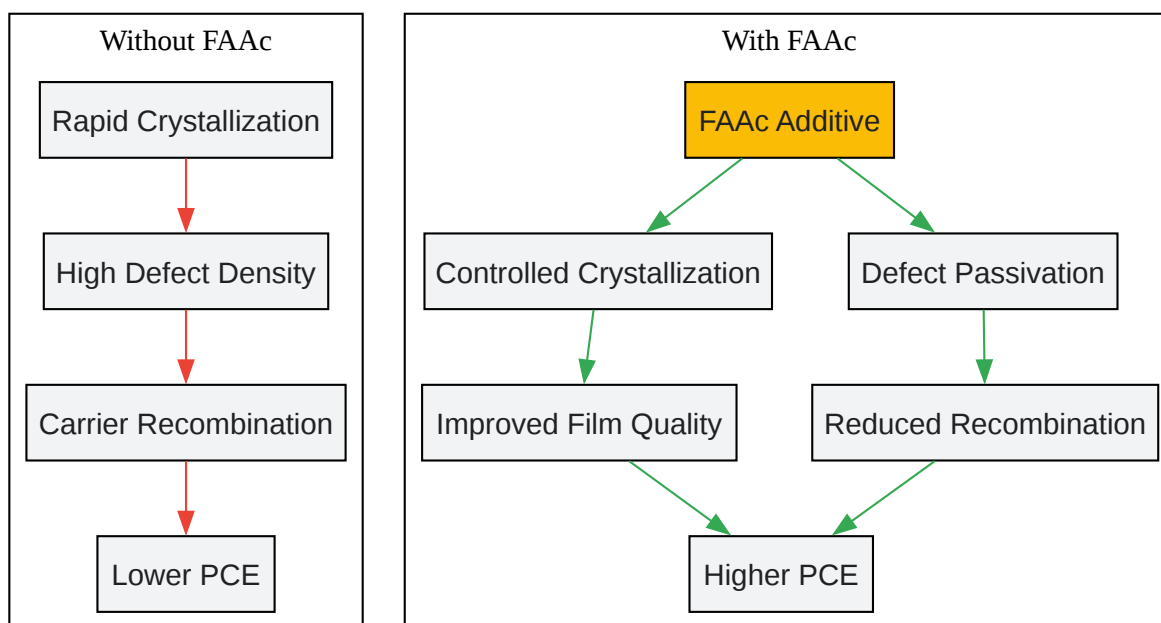
Visualizing the Fabrication and Mechanism

The following diagrams, generated using Graphviz, illustrate the experimental workflow and the proposed mechanism by which FAAc improves perovskite solar cell performance.



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Caption: Experimental workflow for the fabrication of perovskite solar cells.



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Caption: Effect of FFAc on perovskite film quality and device performance.

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